

(-)-Bornyl acetate CAS number and material safety data sheet

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Compound of Interest

Compound Name: *Bornyl acetate, (-)-*

Cat. No.: *B1142027*

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An In-depth Technical Guide to (-)-Bornyl Acetate

This technical guide provides comprehensive information on (-)-Bornyl acetate, including its Chemical Abstracts Service (CAS) number and a detailed material safety data sheet (MSDS). The content is tailored for researchers, scientists, and professionals in drug development, offering key data, safety protocols, and logical relationship diagrams to ensure safe handling and informed use of this compound.

Chemical Identification

(-)-Bornyl acetate is a naturally occurring monoterpene and the acetate ester of borneol. It is a component of the essential oil of pine needles and is largely responsible for its characteristic scent.^[1]

The primary identifier for (-)-Bornyl acetate is its CAS number:

- (-)-Bornyl acetate CAS Number: 5655-61-8^[2]^[3]

It is important to distinguish this specific stereoisomer from its enantiomer and the racemic mixture, which have different CAS numbers:

- (+)-Bornyl acetate CAS Number: 20347-65-3^[2]
- (±)-Bornyl acetate (racemic mixture) CAS Number: 76-49-3^[2]^[4]

Physicochemical Properties

The following table summarizes the key physicochemical properties of (-)-Bornyl acetate.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ O ₂	[1][5]
Molecular Weight	196.29 g/mol	[1][3]
Appearance	Colorless liquid	[5]
Odor	Odorless	[5]
Flash Point	85 - 90 °C (185 - 194 °F)	[3]
Storage Class	10 - Combustible liquids	[3]
Water Solubility	Not determined	[6]
Density	0.98 g/cm ³	[7]

Material Safety Data Sheet (MSDS) Summary

This section provides a summary of the critical safety information for (-)-Bornyl acetate, compiled from various safety data sheets.

Hazards Identification

- GHS Classification: According to Regulation (EC) No 1272/2008, it is not classified as a hazardous substance or mixture.[8]
- Primary Hazard: It is a combustible liquid.[5]
- Health Hazards: The product in its given concentration is not considered to be hazardous to health.[5]
- Environmental Hazards: It is not known to contain substances hazardous to the environment or that are not degradable in waste water treatment plants.[5]

Safety and Handling Protocols

Personal Protective Equipment (PPE):

- Eye Protection: Use eyeshields or safety goggles.[9]
- Hand Protection: Wear chemical-impermeable gloves.[9]
- Respiratory Protection: A multi-purpose combination respirator cartridge is recommended for use in the US. If exposure limits are exceeded or irritation occurs, a full-face respirator should be used.[9]
- Skin Protection: Wear impervious, flame-resistant clothing.[9]

Handling and Storage:

- Keep away from open flames, hot surfaces, and sources of ignition.[5]
- Store in a dry, cool, and well-ventilated place.[5]
- Keep the container tightly closed.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Wash thoroughly after handling.[5]

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[5][8]
- Skin Contact: Wash off immediately with soap and plenty of water, removing all contaminated clothing and shoes.[5][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration.[5][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, have them drink plenty of water, followed by milk if possible. Never give anything by mouth to an unconscious person.
[5]

Fire-Fighting Measures

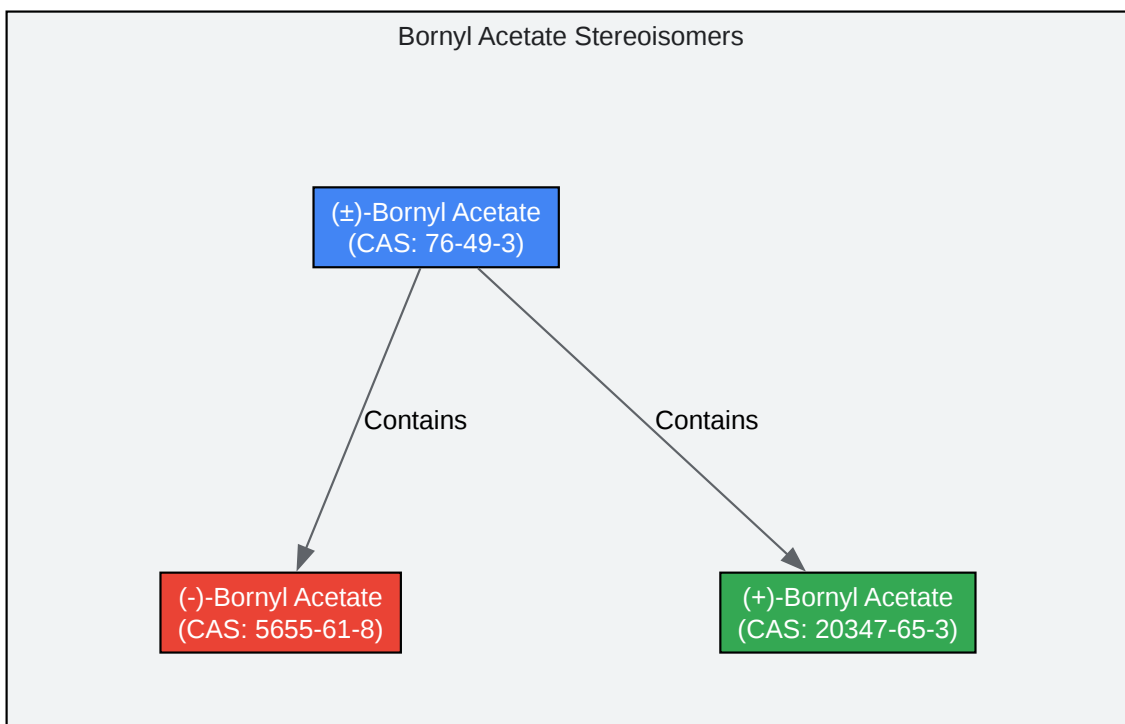
- Suitable Extinguishing Media: Use carbon dioxide, dry powder, or alcohol-resistant foam.[\[8\]](#)
[\[9\]](#)
- Specific Hazards: Harmful or toxic vapors and carbon oxides may be released during a fire.
[\[8\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and suitable protective clothing.[\[8\]](#)[\[9\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment and ensure adequate ventilation. Evacuate personnel from the contaminated area.[\[8\]](#)
- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.[\[8\]](#)
- Containment and Cleaning: For large spills, contain the material with absorbent clay or sand. For small spills, use absorbent materials and transfer to a waste receptacle.[\[7\]](#) Clean the affected area with soap and water, and properly dispose of contaminated materials in sealed containers.[\[8\]](#)

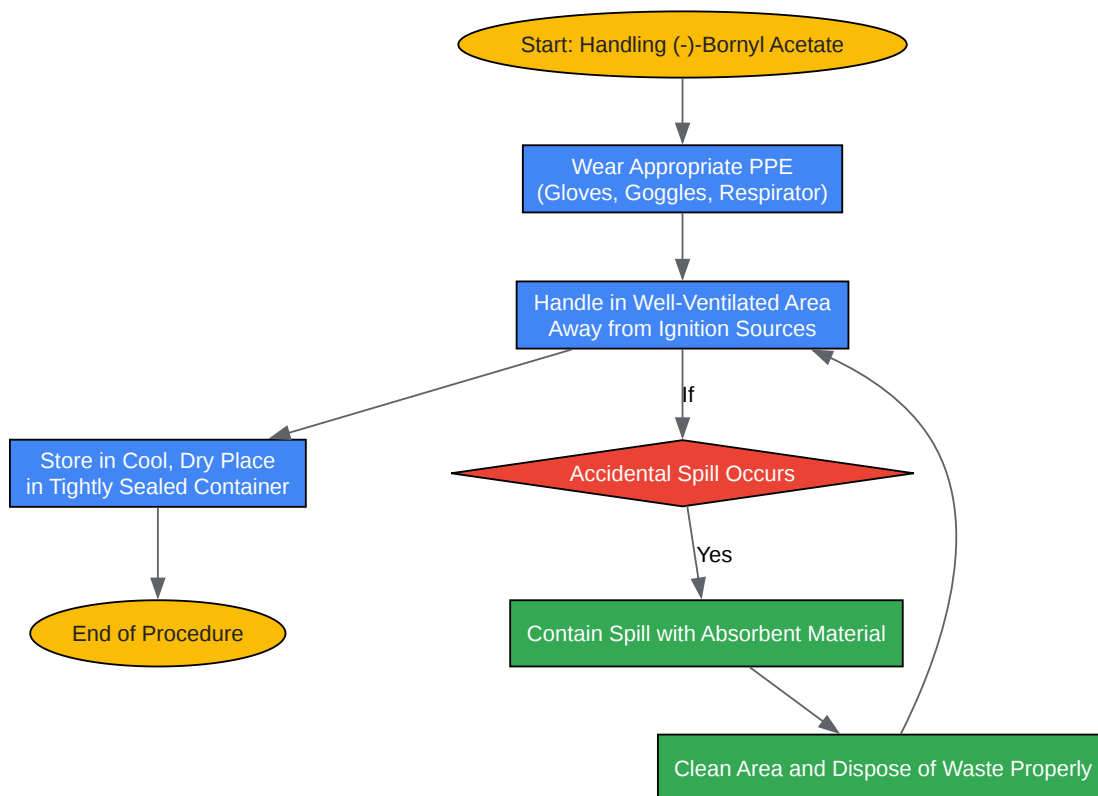
Diagrams

The following diagrams illustrate the stereoisomeric relationship of bornyl acetate and a general workflow for its safe handling.



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Caption: Relationship between the stereoisomers of Bornyl Acetate.



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Caption: Safe handling workflow for (-)-Bornyl Acetate.

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